

GDC-0879: A Selective B-Raf Inhibitor for Cancer Research

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Application Notes and Protocols for Cell Culture Treatment

Abstract

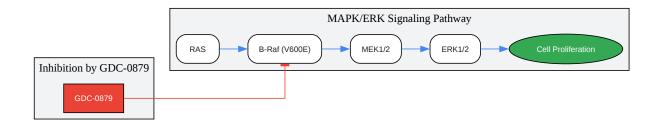
GDC-0879 is a potent and highly selective small-molecule inhibitor of the B-Raf kinase, a key component of the MAPK/ERK signaling pathway.[1] This pathway is frequently dysregulated in various cancers, most notably in melanomas harboring the BRAF V600E mutation. **GDC-0879** exhibits significant anti-proliferative activity in cancer cell lines with this mutation by inhibiting the downstream signaling cascade. This document provides detailed protocols for the in vitro use of **GDC-0879** in cancer cell culture, including methods for assessing its effects on cell viability, protein phosphorylation, and signaling pathways.

Mechanism of Action

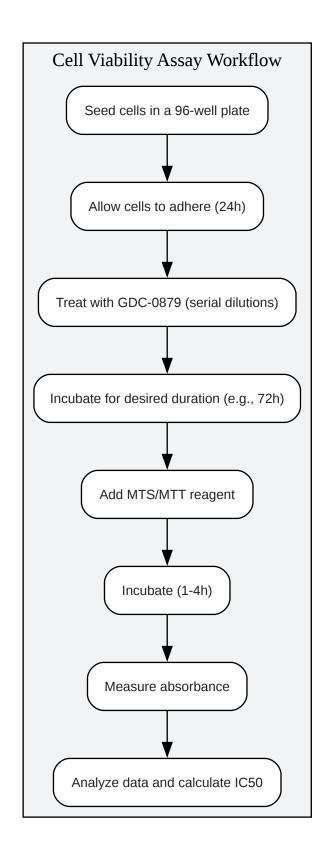
GDC-0879 selectively targets the B-Raf kinase, with a particularly high affinity for the V600E mutant form of the protein.[1] In normal cellular signaling, the RAS-RAF-MEK-ERK pathway plays a crucial role in regulating cell growth, proliferation, and survival. The BRAF V600E mutation leads to constitutive activation of the B-Raf kinase, resulting in uncontrolled cell proliferation and tumor growth. GDC-0879 inhibits the kinase activity of B-Raf, thereby blocking the phosphorylation of its downstream targets, MEK1/2, and subsequently, ERK1/2. This inhibition leads to a reduction in cell proliferation and can induce apoptosis in BRAF V600E-mutant cancer cells.[1] Interestingly, in cells with wild-type BRAF, GDC-0879 can paradoxically activate the MEK/ERK pathway, a phenomenon important to consider in experimental design.

[2]









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References

- 1. apexbt.com [apexbt.com]
- 2. GDC-0879, a BRAFV600E inhibitor, protects kidney podocytes from death PMC [pmc.ncbi.nlm.nih.gov]
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